

Application Notes and Protocols for Veonetinib: In Vitro Kinase Assay

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Compound of Interest

Compound Name: *Veonetinib*
CAS No.: *1210828-09-3*
Cat. No.: *B15622640*

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Introduction

Veonetinib is a tyrosine kinase inhibitor with demonstrated anti-proliferative activity in cancer cell lines.[1][2] As of the latest available information, the specific kinase targets of **Veonetinib** have not been publicly disclosed.[2] However, its efficacy in lung (A549) and colon (LOVO) cancer cell lines suggests that it may target receptor tyrosine kinases (RTKs) or downstream signaling kinases crucial for the growth and survival of these cancer types.[1][3]

These application notes provide a comprehensive, generic protocol for an in vitro kinase assay that can be adapted to screen **Veonetinib** against a panel of candidate tyrosine kinases or to characterize its inhibitory activity once a specific target is identified. The protocol is based on established methodologies for in vitro kinase assays.[4][5][6][7]

Quantitative Data

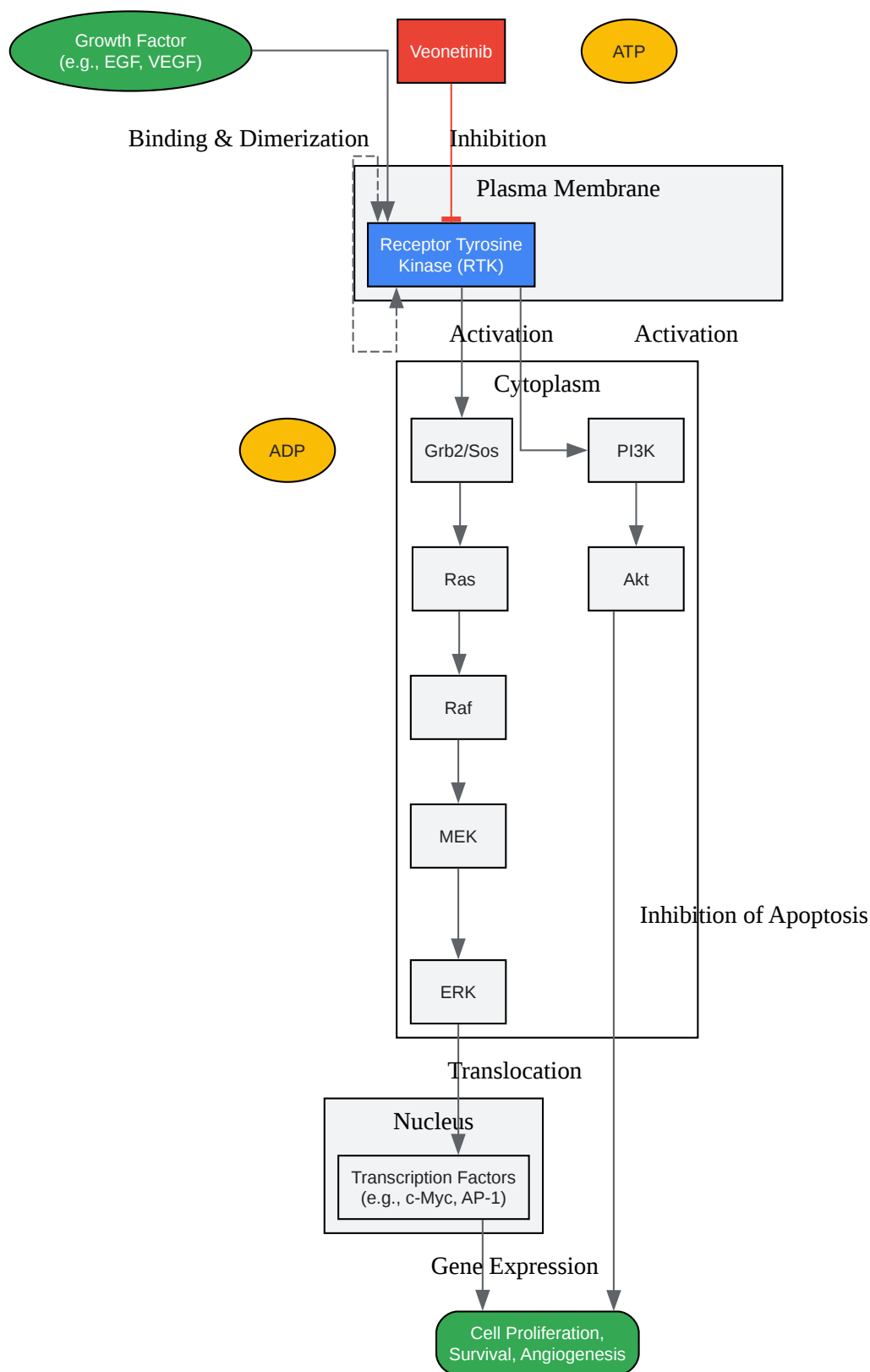
The following table summarizes the currently available quantitative data on **Veonetinib**'s anti-proliferative activity. It is important to note that these IC50 values reflect the overall effect on

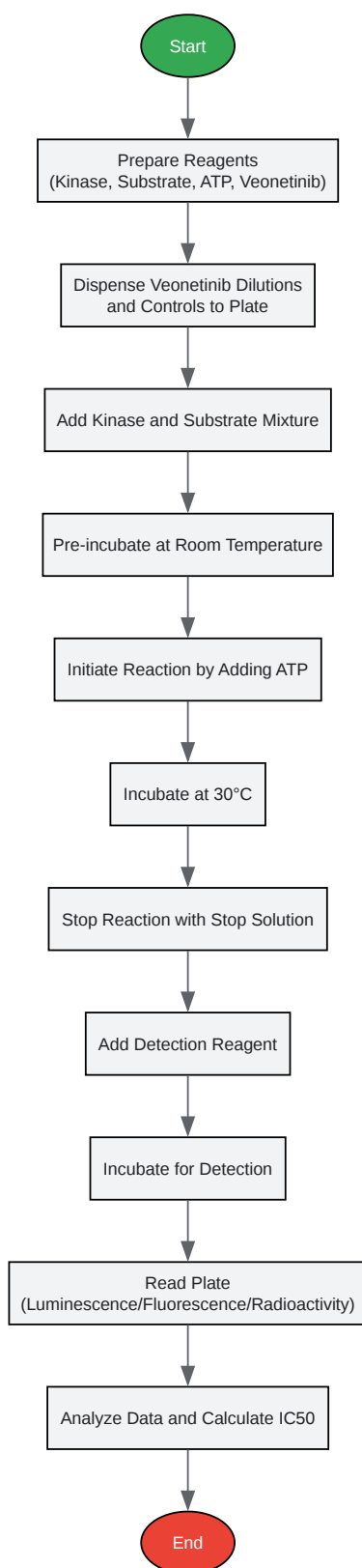
cell viability and not necessarily the direct inhibition of a specific kinase.

Cell Line	Cancer Type	IC50 (μM)	Reference
A549	Lung Carcinoma	0.1	[1]
LOVO	Colon Adenocarcinoma	0.4	[1]

Signaling Pathways

Tyrosine kinase inhibitors frequently target signaling pathways that are aberrantly activated in cancer. In lung and colon cancers, pathways such as those initiated by the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR) are often implicated.[3][8][9][10] A generalized diagram of a receptor tyrosine kinase signaling pathway that could be inhibited by a compound like **Veonetinib** is presented below.





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